

# Application Notes and Protocols for Safe Handling and Disposal of Pentachloroethane

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction:

**Pentachloroethane** (C<sub>2</sub>HCl<sub>5</sub>) is a colorless, non-flammable liquid with a sweet, chloroform-like odor.[1][2][3] It is used as a solvent for oils and greases, in metal cleaning, and as a chemical intermediate.[3][4] Due to its toxicity and potential health hazards, stringent safety protocols must be followed when handling and disposing of this chemical in a laboratory setting.[1][3] These application notes provide detailed protocols for the safe handling, storage, spill management, and disposal of **pentachloroethane** to ensure the safety of laboratory personnel and minimize environmental impact.

### **Quantitative Data**

The following tables summarize the key quantitative data for **pentachloroethane**.

Table 1: Physical and Chemical Properties



Property	Value	References
Molecular Formula	C2HCl5	[3][5][6]
Molecular Weight	202.3 g/mol	[1][2][3]
Appearance	Colorless liquid	[1][3][5]
Odor	Sweetish, chloroform-like	[1][3][7]
Boiling Point	161-162 °C (322-324 °F)	[2][3][5][6]
Melting Point	-29 °C (-20 °F)	[2][5][6]
Density	1.67-1.68 g/mL at 20-25 °C	[2][3][5][6]
Vapor Pressure	3.4 mmHg at 20 °C (68 °F)	[2]
Water Solubility	< 0.1 mg/mL (insoluble)	[2][3][5]
Vapor Density (Air=1)	7.0 - 7.2	[2][6]

Table 2: Toxicity and Exposure Limits



Parameter	Value	References
Acute Oral Toxicity (LD50, rat)	920 mg/kg bw	
Acute Inhalation Toxicity (LC50, rat)	>35,000 mg/m <sup>3</sup>	
Protective Action Criteria (PACs)	PAC-1: 130 mg/m³PAC-2: 730 mg/m³PAC-3: 1200 mg/m³	[2]
Health Hazards	Suspected of causing cancer, Causes damage to organs through prolonged or repeated exposure, Toxic to aquatic life with long-lasting effects.	[8]
Target Organs	Eyes, skin, respiratory system, central nervous system, liver, kidneys.	[9]
Signs and Symptoms of Exposure	Irritation of eyes, skin, and respiratory tract; headache, nausea, dizziness, central nervous system depression.	[1]

## **Experimental Protocols**

### 2.1. Safe Handling and Storage Protocol

Objective: To outline the procedures for safely handling and storing **pentachloroethane** to minimize exposure and prevent accidents.

#### Materials:

#### Pentachloroethane

- Appropriate chemical-resistant gloves (e.g., Viton, laminate)
- · Safety goggles or face shield



- Lab coat
- Ventilated chemical fume hood
- Secondary containment trays
- Tightly sealed, properly labeled containers

#### Procedure:

- Training: All personnel must be trained on the hazards of pentachloroethane and the proper handling and emergency procedures before working with the substance.[10]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling **pentachloroethane**.[1][11]
- Ventilation: Conduct all work with pentachloroethane in a well-ventilated chemical fume hood to minimize inhalation exposure.[6][10]
- Handling:
  - Avoid direct contact with skin and eyes.[1][10]
  - Avoid inhaling vapors.[6]
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Transport chemicals in secondary containers.
- Storage:
  - Store pentachloroethane in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[6][11]
  - Keep containers tightly closed when not in use.[6][8]
  - Store in a locked cabinet to restrict access.[8][12]



- Segregate from incompatible materials such as strong bases, powdered metals (e.g., sodium, potassium), and strong oxidizing agents.[6][10]
- Use secondary containment to capture any potential leaks.

#### 2.2. Spill Cleanup Protocol

Objective: To provide a step-by-step procedure for safely cleaning up a minor spill of **pentachloroethane**. For major spills, evacuate the area and contact emergency personnel.

#### Materials:

- Chemical spill kit containing:
  - Inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads)
  - Chemical-resistant gloves
  - Safety goggles or face shield
  - Respirator with appropriate cartridges for organic vapors
  - Plastic bags or sealable containers for waste disposal
  - "Caution" or "Hazard" signs

#### Procedure:

- Evacuate and Alert: Immediately alert others in the vicinity of the spill. Evacuate non-essential personnel from the area.[10][13]
- Assess the Spill: Determine the extent of the spill. This protocol is for minor spills (typically less than 1 liter) that can be safely managed by trained laboratory personnel. For larger spills, evacuate and call for emergency response.[14][15]
- Ventilation: Ensure the area is well-ventilated. If the spill is not in a fume hood, open windows if it is safe to do so, and close doors to the affected area.[10][16]

### Methodological & Application





- Personal Protective Equipment (PPE): Don the appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[6][16]
- Containment: Confine the spill by creating a dike around the spill with absorbent material.[13] [16]
- Absorption: Gently cover the spill with an inert absorbent material, starting from the outside and working inwards.[6][10]
- Collection: Once the pentachloroethane is fully absorbed, carefully scoop the material into a designated, labeled, and sealable waste container.[10][17]
- Decontamination: Clean the spill area with soap and water.[15] All cleaning materials must also be disposed of as hazardous waste.
- Disposal: Seal the waste container and label it as "Hazardous Waste: Pentachloroethane."
   Dispose of the waste according to institutional and local regulations.[10][17]
- Reporting: Report the incident to the laboratory supervisor or safety officer.

#### 2.3. Disposal Protocol

Objective: To outline the proper procedures for the disposal of waste **pentachloroethane** and contaminated materials.

#### Materials:

- Designated hazardous waste container (properly labeled)
- · Waste disposal tags or labels
- Personal Protective Equipment (as per section 2.1)

#### Procedure:

Waste Identification: Pentachloroethane is classified as a hazardous waste. The EPA hazardous waste number for pentachloroethane is U184.[2][3][18][19]



#### Waste Segregation:

- Collect waste pentachloroethane in a dedicated, properly labeled, and sealed container.
- Do not mix pentachloroethane waste with other chemical waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office. Halogenated solvents should be collected separately from non-halogenated solvents.[20]

#### Container Management:

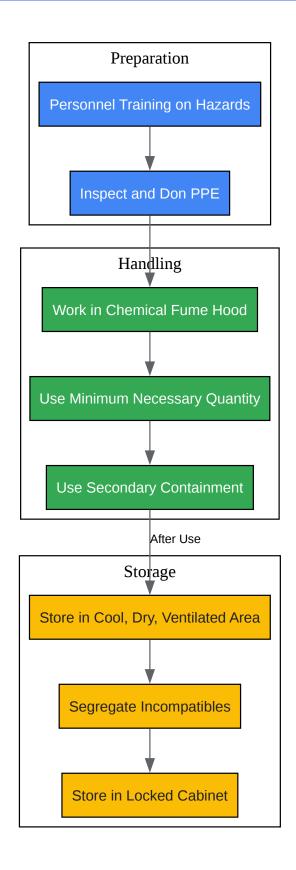
- Use containers that are compatible with pentachloroethane and are in good condition.
- Keep waste containers securely closed except when adding waste.
- Label the container clearly with "Hazardous Waste," the name "Pentachloroethane," and the associated hazards.
- Do not fill containers beyond 90% capacity to allow for expansion.

#### Disposal Request:

- Store the waste container in a designated satellite accumulation area.
- Arrange for pickup and disposal through your institution's EHS office or a licensed hazardous waste disposal contractor.[20]
- Empty Containers: Empty containers that held pentachloroethane must also be disposed of
  as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate
  must be collected and disposed of as hazardous waste.

## **Mandatory Visualizations**

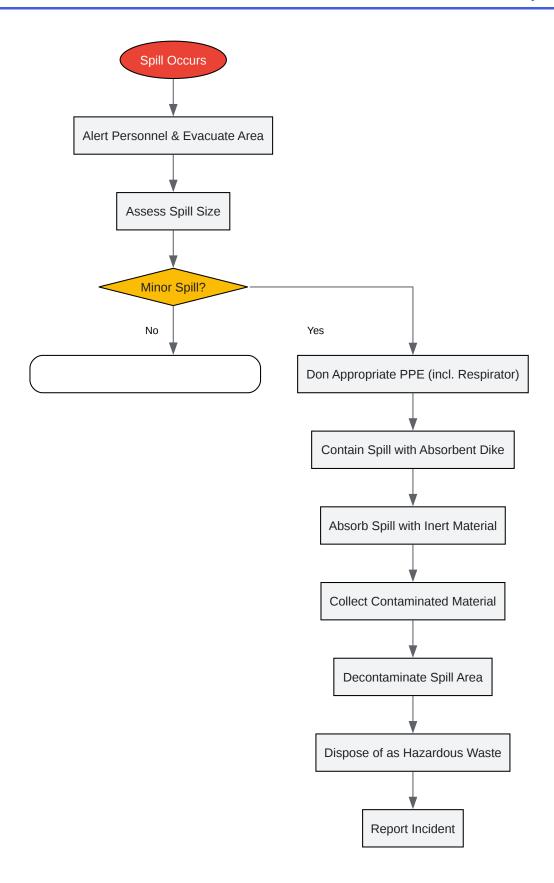




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Caption: Workflow for the safe handling and storage of **pentachloroethane**.

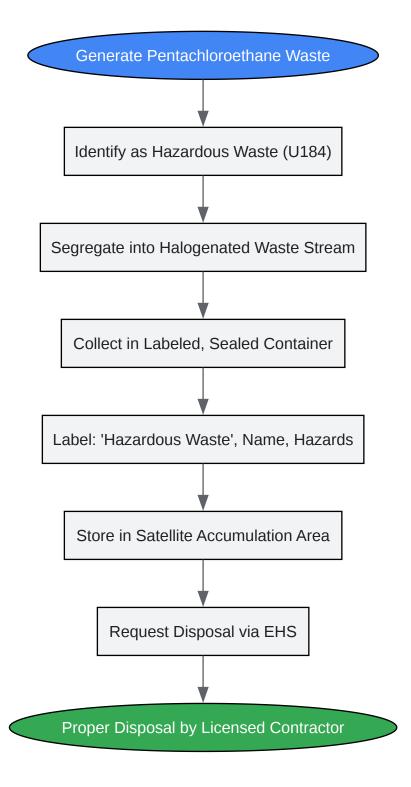




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Caption: Logical workflow for responding to a **pentachloroethane** spill.





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Caption: Protocol for the proper disposal of **pentachloroethane** waste.



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